

Diisooctyl Adipate: A Versatile Solvent for Scientific Research Applications

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Compound of Interest

Compound Name: Diisooctyl adipate

Cat. No.: B073825

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Abstract

Diisooctyl adipate (DIOA) is a high-boiling, low-viscosity liquid ester that is increasingly recognized for its utility as a versatile solvent in various scientific research applications, particularly in the fields of drug development, material science, and toxicology. Its favorable physicochemical properties, including good solvency for a range of active pharmaceutical ingredients (APIs), compatibility with many polymers, and a favorable safety profile, make it an attractive alternative to traditional solvents. This document provides detailed application notes and experimental protocols for the use of DIOA as a solvent, aimed at researchers, scientists, and drug development professionals.

Physicochemical Properties of Diisooctyl Adipate

A comprehensive understanding of the physicochemical properties of DIOA is essential for its effective application as a solvent in research. Key properties are summarized in the table below.

Property	Value	Reference(s)
Appearance	Clear, colorless to pale yellow oily liquid	[1]
Molecular Formula	C ₂₂ H ₄₂ O ₄	[2]
Molecular Weight	370.6 g/mol	[2]
Boiling Point	214°C at 5 mmHg	[1]
Melting Point	-67°C	[1]
Density	~0.924 g/cm ³ at 20°C	[1]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in most organic solvents	[1]

Applications in Drug Formulation and Delivery

DIOA's properties as a non-greasy emollient and effective solvent make it a valuable excipient in the development of topical and transdermal drug delivery systems.[1] It can enhance the solubility of poorly water-soluble APIs, a significant challenge for over 70% of new chemical entities.[1]

Enhancing Solubility of Poorly Soluble APIs

DIOA can be used as a primary solvent or as a co-solvent in the oil phase of emulsions and microemulsions to dissolve lipophilic drugs, thereby improving their formulation stability and bioavailability.

Experimental Protocol: Preparation of a Topical Cream with a Poorly Soluble API using Diisooctyl Adipate

This protocol describes the formulation of an oil-in-water (O/W) emulsion-based cream where DIOA is used as a solvent for a model hydrophobic API.

Materials:

- Oil Phase:
 - **Diisooctyl Adipate** (DIOA)
 - Model Hydrophobic API (e.g., Ibuprofen, Ketoconazole)
 - Cetyl Alcohol (emulsifier and thickener)
 - Stearic Acid (emulsifier and thickener)
- Aqueous Phase:
 - Deionized Water
 - Glycerin (humectant)
 - Triethanolamine (neutralizing agent)
- Preservative: (e.g., Phenoxyethanol)

Equipment:

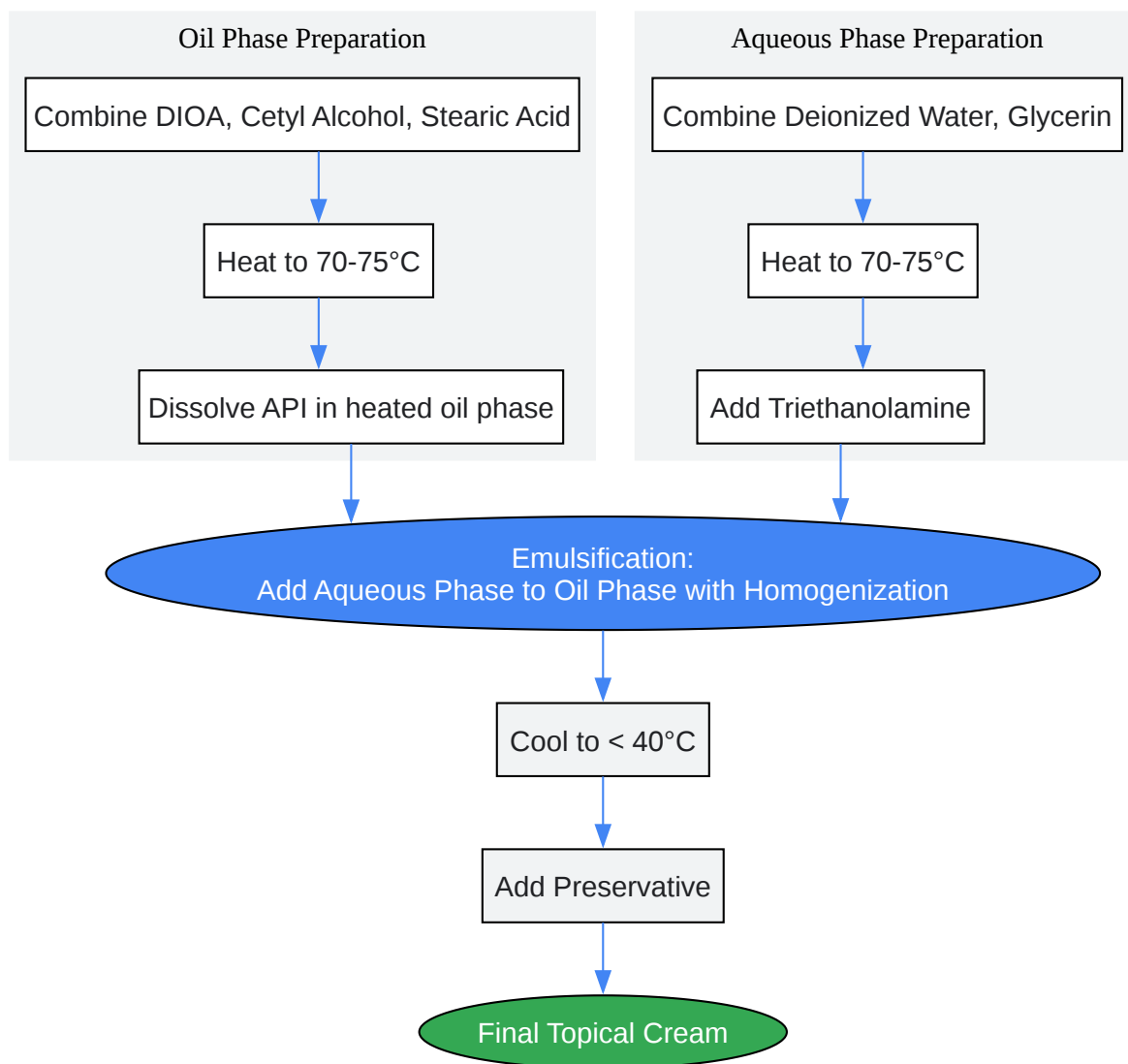
- Beakers
- Water bath or heating mantle with magnetic stirrer
- Homogenizer
- pH meter
- Microscope

Procedure:

- Oil Phase Preparation:
 - In a beaker, combine DIOA, cetyl alcohol, and stearic acid.

- Heat the mixture to 70-75°C while stirring until all components are melted and homogenous.
- Add the model hydrophobic API to the heated oil phase and stir until completely dissolved.
- Aqueous Phase Preparation:
 - In a separate beaker, combine deionized water and glycerin.
 - Heat the aqueous phase to 70-75°C.
 - Add triethanolamine to the heated aqueous phase and stir until dissolved.
- Emulsification:
 - Slowly add the aqueous phase to the oil phase while homogenizing at a moderate speed (e.g., 5000 rpm).
 - Continue homogenization for 10-15 minutes until a uniform, white emulsion is formed.
- Cooling and Final Additions:
 - Allow the emulsion to cool to below 40°C with gentle stirring.
 - Add the preservative and stir until uniformly dispersed.
 - Adjust the final pH if necessary.

Workflow for Topical Cream Formulation:



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Caption: Workflow for preparing a DIOA-based topical cream.

Application in Nanoparticle Synthesis

In material science, DIOA can serve as a non-polar solvent or the oil phase in the synthesis of polymeric nanoparticles and nanoemulsions for drug delivery. Its low water solubility and high boiling point are advantageous for various nanoprecipitation and emulsion-based synthesis methods. The choice of solvent can influence nanoparticle size and morphology.

Experimental Protocol: Nanoparticle Synthesis using DIOA as an Oil Phase

This protocol provides a generalized method for preparing polymer-based nanoparticles using an emulsion-solvent evaporation technique, where DIOA constitutes the oil phase.

Materials:

- Biodegradable Polymer (e.g., PLGA, PCL)
- **Diisooctyl Adipate** (DIOA)
- Drug to be encapsulated
- Aqueous solution containing a surfactant (e.g., Poloxamer 188, PVA)
- Organic Solvent (e.g., Dichloromethane, Ethyl Acetate)

Equipment:

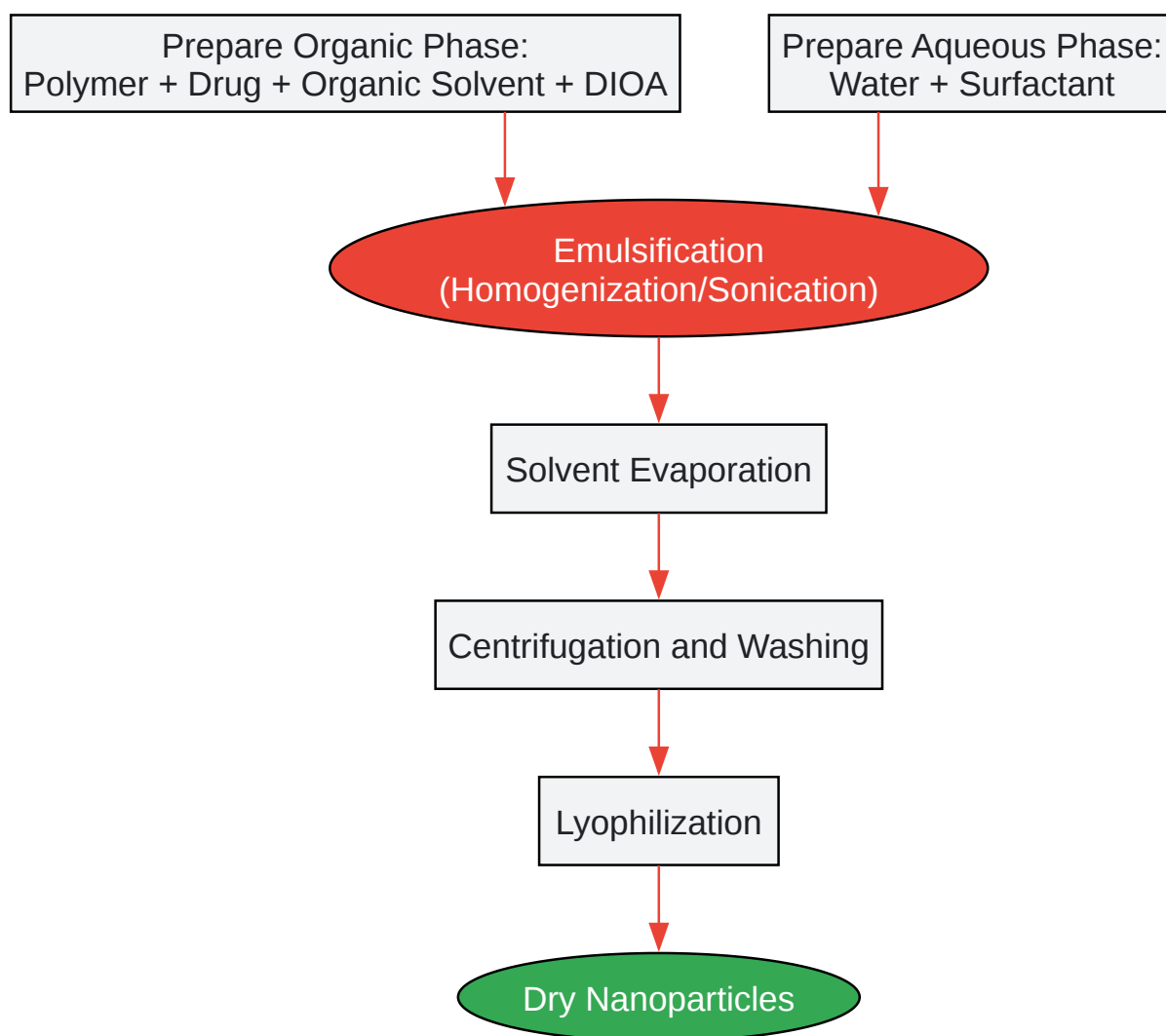
- High-speed homogenizer or sonicator
- Magnetic stirrer
- Rotary evaporator

Procedure:

- Organic Phase Preparation:
 - Dissolve the polymer and the drug in a suitable organic solvent.
 - Add DIOA to this mixture.

- Emulsification:
 - Add the organic phase to the aqueous surfactant solution.
 - Emulsify using a high-speed homogenizer or sonicator to form an oil-in-water (O/W) emulsion.
- Solvent Evaporation:
 - Stir the emulsion at room temperature for several hours to allow the organic solvent to evaporate, leading to the formation of solid nanoparticles.
 - A rotary evaporator can be used to accelerate the removal of the organic solvent.
- Nanoparticle Recovery:
 - Collect the nanoparticles by centrifugation.
 - Wash the nanoparticles with deionized water to remove excess surfactant.
 - Lyophilize the nanoparticles for long-term storage.

Workflow for Nanoparticle Synthesis:



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Caption: General workflow for nanoparticle synthesis using DIOA.

Biological Effects and Signaling Pathway Interactions

Recent studies on adipate esters, such as diisopropyl adipate (DIA), which is structurally similar to DIOA, have indicated that they can exert biological effects. For instance, DIA has been shown to act as an adjuvant in contact hypersensitivity by activating the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.[3] This suggests that DIOA may also interact with

cellular signaling pathways, a crucial consideration for its use in drug delivery and toxicology studies.

The activation of TRPA1, a cation channel expressed on sensory neurons, leads to calcium influx.[3] This can trigger a cascade of downstream events, including the release of pro-inflammatory neuropeptides and the activation of dendritic cells, which play a key role in initiating an immune response.[3] The enhancement of dendritic cell trafficking to lymph nodes and the subsequent production of cytokines like interferon-gamma (IFN- γ) have been observed with DIA.[3]

Signaling Pathway of Adipate Ester-Induced TRPA1 Activation:



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Caption: Proposed signaling pathway for DIOA-mediated TRPA1 activation.

Application in In Vitro Biological Assays

When screening compounds in cell-based assays, a suitable solvent is required for compounds that are not water-soluble.[4][5] DIOA, being a biocompatible and non-volatile solvent, can be considered for solubilizing lipophilic test compounds for in vitro toxicology or efficacy studies. However, it is crucial to evaluate the intrinsic effects of the solvent on the cell system being used.

Experimental Protocol: In Vitro Cell Viability Assay using DIOA as a Solvent

This protocol outlines a general procedure for assessing the cytotoxicity of a test compound dissolved in DIOA using a standard MTT assay.

Materials:

- Cell line of interest (e.g., HaCaT, 3T3)
- Cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Test compound
- **Diisooctyl Adipate** (DIOA)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO (Dimethyl sulfoxide)
- 96-well plates

Equipment:

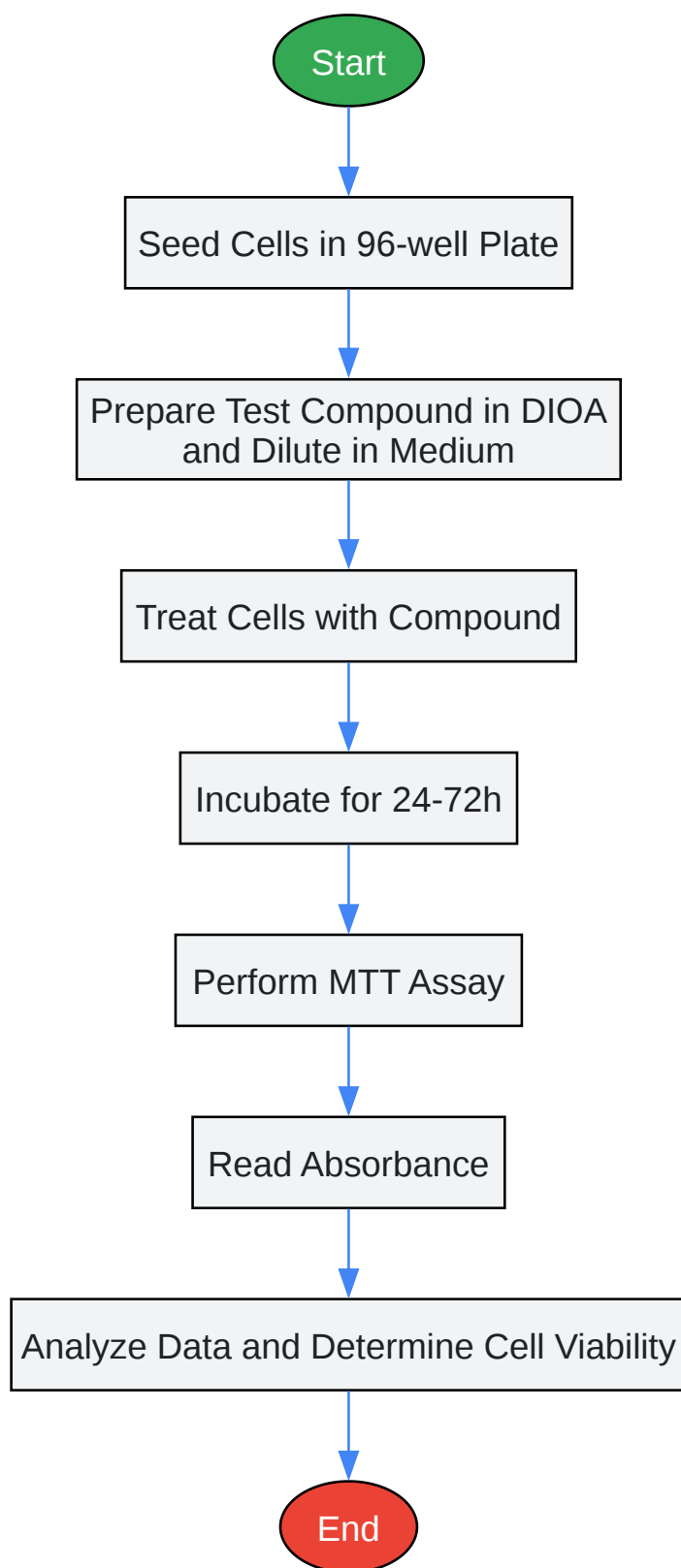
- Cell culture incubator
- Laminar flow hood
- Microplate reader
- Multichannel pipette

Procedure:

- Cell Seeding:
 - Seed cells in a 96-well plate at a predetermined density and incubate for 24 hours to allow for attachment.
- Preparation of Test Compound Solutions:
 - Prepare a stock solution of the test compound in DIOA.

- Prepare serial dilutions of the stock solution in cell culture medium. It is important to ensure that the final concentration of DIOA in the cell culture medium is consistent across all treatment groups and is below a cytotoxic level (which should be predetermined in a solvent toxicity pre-experiment).
- Cell Treatment:
 - Remove the old medium from the cells and replace it with the medium containing the different concentrations of the test compound.
 - Include a vehicle control group (medium with DIOA at the same final concentration as the test groups) and a negative control group (medium only).
 - Incubate the cells for the desired exposure time (e.g., 24, 48, or 72 hours).
- MTT Assay:
 - After the incubation period, add MTT solution to each well and incubate for 3-4 hours.
 - Remove the MTT solution and add DMSO to each well to dissolve the formazan crystals.
 - Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment group relative to the negative control.

Logical Flow for In Vitro Assay:



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Caption: Logical workflow for an in vitro cell viability assay.

Conclusion

Diisooctyl adipate is a promising and versatile solvent for a range of scientific research applications. Its utility in solubilizing poorly water-soluble compounds makes it particularly valuable in the formulation of topical and transdermal drug delivery systems. Furthermore, its properties are amenable to its use in the synthesis of nanoparticles. Researchers should, however, be mindful of its potential biological effects, such as the activation of ion channels, and should always include appropriate vehicle controls in their experimental designs. The protocols provided herein offer a foundation for the exploration of DIOA as a solvent in various research contexts.

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